

Physicochemical Properties of Bromoxynil Butyrate: A Technical Guide

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Compound of Interest

Compound Name: Bromoxynil butyrate

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Introduction

Bromoxynil butyrate, with the IUPAC name 2,6-dibromo-4-cyanophenyl butanoate, is a post-emergence herbicide used for the control of broadleaf weeds.[1][2] It belongs to the nitrile herbicide group and acts by inhibiting photosynthesis and uncoupling mitochondrial oxidative phosphorylation in plants.[3] In mammalian systems, **bromoxynil butyrate** is rapidly metabolized, with its toxicity primarily attributed to the parent compound, bromoxynil.[1][3] This technical guide provides a comprehensive overview of the core physicochemical properties of **bromoxynil butyrate**, details the standard experimental protocols for their determination, and visualizes key metabolic and toxicological pathways.

Core Physicochemical Properties

The physicochemical properties of **bromoxynil butyrate** are crucial for understanding its environmental fate, transport, and toxicological profile. These properties have been determined using internationally accepted standard protocols, primarily the OECD Guidelines for the Testing of Chemicals.

Table 1: Identification and Structure

Property	Value	Source
Common Name	Bromoxynil butyrate	[1]
IUPAC Name	2,6-dibromo-4-cyanophenyl butanoate	[1][4]
CAS Registry Number	3861-41-4	[1][5]
Molecular Formula	C ₁₁ H ₉ Br ₂ NO ₂	[6][7][8]
Molecular Weight	347.00 g/mol	[5][6]
Chemical Structure	(2,6-dibromo-4-cyanophenyl) butanoate	[9]

Table 2: Physical and Chemical Properties

Property	Value	Temperature (°C)	Source
Melting Point	81–84 °C (Technical Grade)	N/A	[1]
86 °C (Pure)	N/A	[1]	
Boiling Point	325 °C (Technical Grade)	N/A	[1]
353–356 °C (Pure)	N/A	[1][2]	
Water Solubility	5.4 mg/L	20	[1]
Vapor Pressure	2.8 x 10 ⁻⁴ Pa	20	[1]
6.7 x 10 ⁻⁴ Pa	25	[1]	
Octanol-Water Partition Coefficient (log K _{ow})	3.86	40	[1]
3.94	N/A	[9]	
Relative Density	1.75	20	[1]
Henry's Law Constant	1.80 x 10 ⁻² Pa m ³ /mol	20	[1]

Experimental Protocols

The determination of the physicochemical properties of chemical substances like **bromoxynil butyrate** follows standardized and validated methodologies to ensure accuracy and reproducibility. The Organisation for Economic Co-operation and Development (OECD) provides a set of internationally recognized guidelines for the testing of chemicals.

Melting and Boiling Point Determination

The melting and boiling points of **bromoxynil butyrate** are determined using standard laboratory methods. A common technique for melting point determination involves placing a small, purified sample in a capillary tube and heating it in a calibrated apparatus.^[10] The temperature range from the first appearance of liquid to the complete melting of the solid is recorded.^[10] For boiling point determination, the substance is heated, and the temperature at which its vapor pressure equals the surrounding atmospheric pressure is measured.^[11]

Water Solubility (OECD 105)

The water solubility of **bromoxynil butyrate** is determined according to OECD Guideline 105.^[12] This guideline describes two primary methods: the column elution method for substances with low solubility and the flask method for substances with higher solubility.^{[12][13]} Given **bromoxynil butyrate**'s low water solubility, the column elution method is generally more appropriate. In this method, a column is packed with an inert carrier material coated with the test substance. Water is then passed through the column at a slow, constant rate, and the concentration of the substance in the eluted water is measured until saturation is reached.^[13]

Vapor Pressure (OECD 104)

The vapor pressure of **bromoxynil butyrate** can be determined using methods outlined in OECD Guideline 104. Several methods are available, including the dynamic method, static method, and effusion method.^[11] The choice of method depends on the expected vapor pressure range. For a compound like **bromoxynil butyrate** with a low vapor pressure, the gas saturation method (a dynamic method) is often employed.^[14] In this method, a stream of inert gas is passed over the substance at a known rate, and the amount of substance transported by the gas is determined, from which the vapor pressure can be calculated.^[14]

Octanol-Water Partition Coefficient (OECD 107, 117, 123)

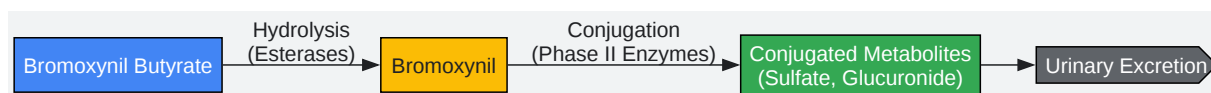
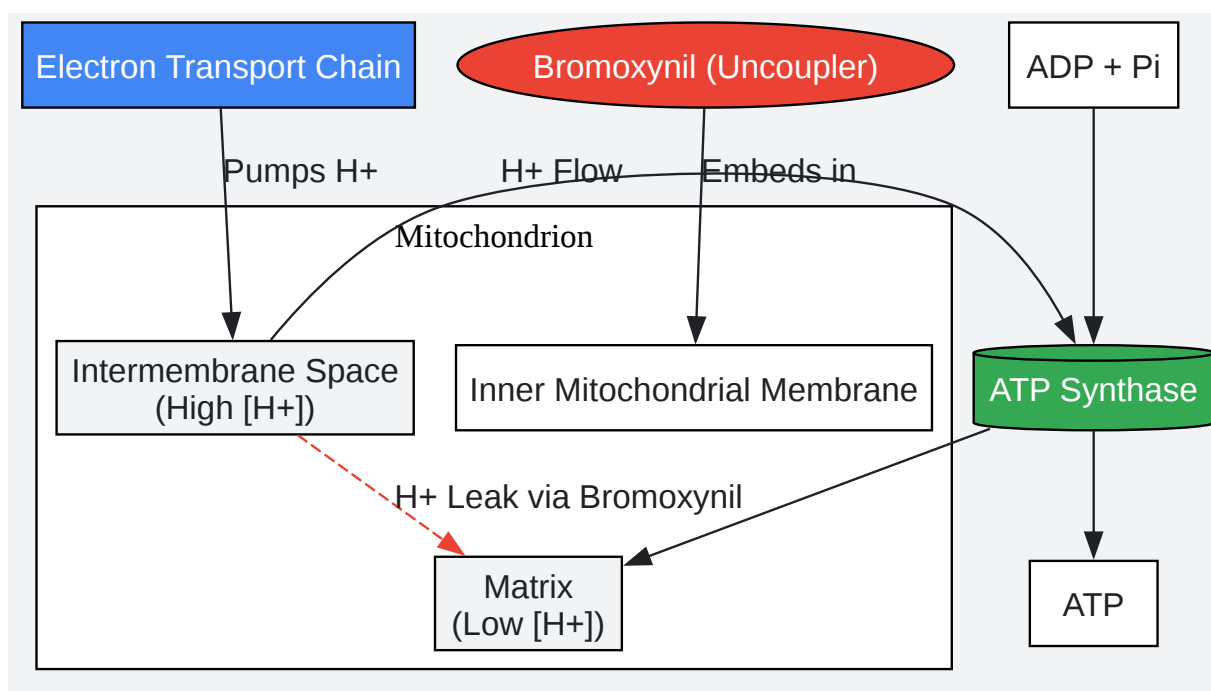
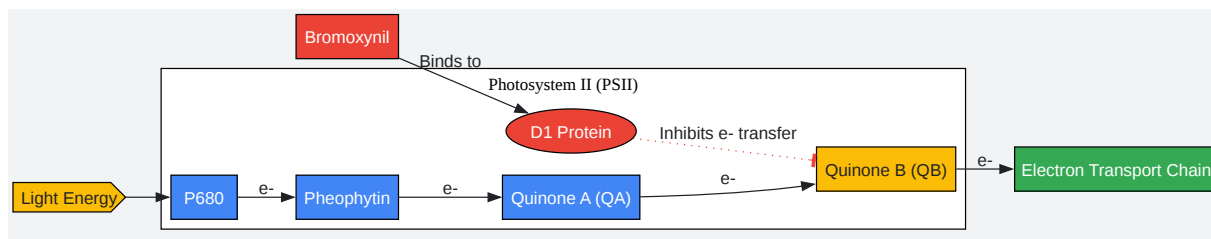
The octanol-water partition coefficient (Kow) is a critical parameter for assessing the environmental partitioning and bioaccumulation potential of a substance. OECD provides several guidelines for its determination:

- OECD 107 (Shake Flask Method): This is the traditional method where the substance is dissolved in a mixture of n-octanol and water.^[1] The mixture is shaken until equilibrium is reached, and the concentration of the substance in each phase is measured.^[15]
- OECD 117 (HPLC Method): This method uses high-performance liquid chromatography (HPLC) to estimate the log Kow.^{[5][6]} The retention time of the substance on a reverse-phase column is compared to that of reference compounds with known log Kow values.^[6]
- OECD 123 (Slow-Stirring Method): This method is particularly suitable for highly lipophilic substances and minimizes the formation of micro-emulsions that can interfere with accurate measurements.^[1] The two phases are stirred slowly over a longer period to reach equilibrium.^[1]

Signaling Pathways and Metabolism

Mechanism of Action in Plants

Bromoxynil, the active metabolite of **bromoxynil butyrate**, is a potent inhibitor of photosynthesis in susceptible plants. It acts on Photosystem II (PSII) of the photosynthetic electron transport chain.^{[16][17][18]} Specifically, it binds to the D1 protein in PSII, blocking the electron flow from quinone A (QA) to quinone B (QB).^[17] This interruption of the electron transport chain leads to a buildup of reactive oxygen species, causing rapid cellular damage, chlorosis, and necrosis.^[16]



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References

- 1. Partition coefficient octanol/water | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 2. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 3. apvma.gov.au [apvma.gov.au]
- 4. Bromoxynil - Wikipedia [en.wikipedia.org]
- 5. oecd.org [oecd.org]
- 6. oecd.org [oecd.org]
- 7. oecd.org [oecd.org]
- 8. oecd.org [oecd.org]
- 9. library.canberra.edu.au [library.canberra.edu.au]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 12. oecd.org [oecd.org]
- 13. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 14. edepot.wur.nl [edepot.wur.nl]
- 15. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]
- 16. www2.lsuagcenter.com [www2.lsuagcenter.com]
- 17. Bromoxynil: An Effective Herbicide For Your Agricultural Needs - HEBEN [hb-p.com]
- 18. Photosynthesis inhibitor herbicides | UMN Extension [extension.umn.edu]
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